

Application Notes and Protocols for WAY-267464

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Compound of Interest

Compound Name: WAY-267464

Cat. No.: B131216

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These application notes provide detailed information on the stability, storage, and analysis of **WAY-267464**, a non-peptide oxytocin receptor (OTR) agonist. The included protocols are intended to serve as a guide for establishing in-house stability-indicating methods.

Stability and Storage Conditions

Proper storage and handling of **WAY-267464** are crucial to maintain its integrity and ensure the reliability of experimental results. The following table summarizes the recommended storage conditions for both the solid compound and solutions.

Table 1: Recommended Storage Conditions for **WAY-267464**

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Protect from light and moisture.
4°C	2 years	For shorter-term storage.	
In Solvent	-80°C	6 months	Use of a suitable solvent such as DMSO is recommended. [1]
-20°C	1 month	For working solutions. Avoid repeated freeze-thaw cycles. [1]	

Solubility

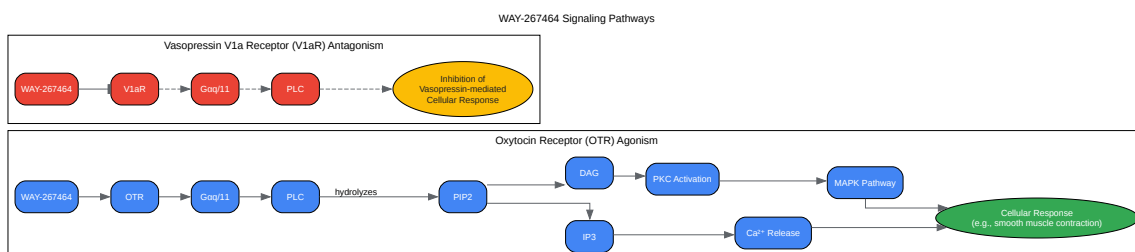
WAY-267464 exhibits solubility in various solvents. It is important to select the appropriate solvent based on the experimental requirements.

Table 2: Solubility of **WAY-267464**

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	52.37	80
Water	3.27	5

Signaling Pathways of WAY-267464

WAY-267464 is a non-peptide agonist of the oxytocin receptor (OTR) and has also been reported to act as an antagonist at the vasopressin V1a receptor (V1aR). Understanding the signaling cascades initiated by its interaction with these receptors is vital for interpreting experimental outcomes.



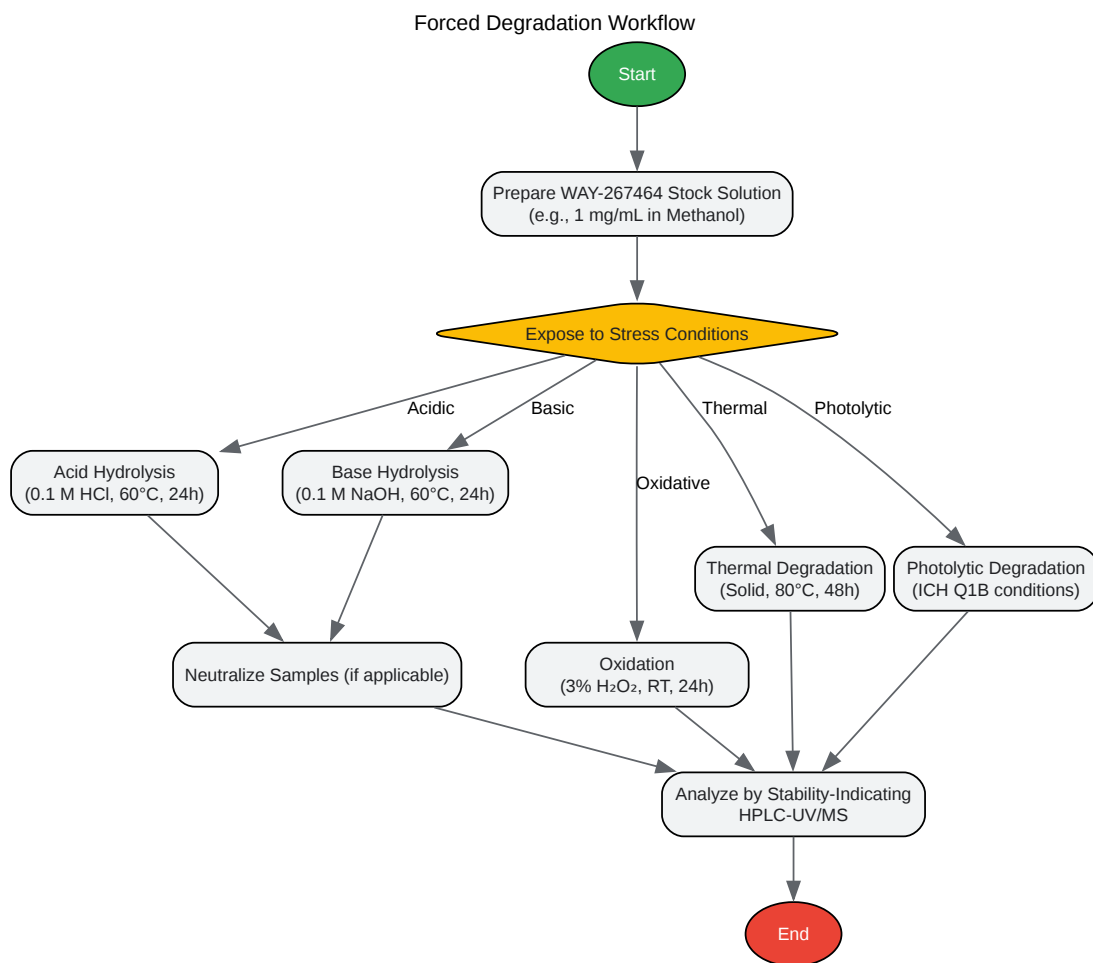
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Caption: Signaling pathways of **WAY-267464** at the OTR and V1aR.

Experimental Protocols

Protocol for Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study on **WAY-267464** to identify potential degradation products and establish its intrinsic stability.



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References

- 1. The Nonpeptide Oxytocin Receptor Agonist WAY 267,464: Receptor-Binding Profile, Prosocial Effects and Distribution of c-Fos Expression in Adolescent Rats - PMC [pmc.ncbi.nlm.nih.gov]
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